

Technical Support Center: Perfluorohexene-2 (PFH-2) Compatibility Guide

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Compound of Interest

Compound Name: Perfluorohexene-2

CAS No.: 1584-00-5

Cat. No.: B074973

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Executive Summary & Chemical Identity

Warning: Do not confuse **Perfluorohexene-2** (an olefin,

) with Perfluorohexane (saturated,

).

While both are fluorinated fluids used for heat transfer and solvent applications, **Perfluorohexene-2** contains a carbon-carbon double bond. This feature imparts specific chemical reactivities—particularly with nucleophiles (like amines)—that saturated fluorocarbons do not possess.

- CAS Number: 355-66-8 (Isomer specific) / Mixture variants exist.
- Key Characteristic: Low surface tension, high density, non-flammable.
- Primary Compatibility Risks:
 - Swelling: In fluorinated elastomers (FKM/Viton®).
 - Extraction: Of plasticizers in flexible hydrocarbon plastics.
 - Nucleophilic Attack: Chemical reaction with amine-cured seals or additives.

Tier 1: Rapid Triage (Material Compatibility Matrix)

Use this "Traffic Light" system for immediate material selection.

Elastomers (O-Rings, Gaskets, Tubing)[1]

Material	Compatibility	Technical Notes
EPDM (Ethylene Propylene)	 Excellent	Chemically dissimilar to PFH-2. Minimal swelling. Best choice for pure PFH-2 service.
Silicone (VMQ)	 Caution	Generally compatible, but PFH-2 can extract low-molecular-weight siloxanes, causing shrinkage or "haze" in the fluid.
Nitrile (NBR/Buna-N)	 Caution	Risk of plasticizer extraction. Hardening and shrinkage may occur over time.
FKM (Viton® A/B)	 Incompatible	High Swelling Risk. Fluorinated solvents have similar solubility parameters to FKM, causing rapid volume expansion (>10%).
FFKM (Kalrez®)	 Conditional	Better than FKM, but specific grades can still swell. Consult manufacturer data for "perfluoro-solvent" grades.[1]

Plastics (Tanks, Fittings, Housings)[3]

Material	Compatibility	Technical Notes
PTFE (Teflon®)	● Excellent	Universal compatibility. No swelling or reaction.
PEEK	● Excellent	High structural integrity.[2] Ideal for manifolds.
HDPE / PP	● Good	Generally stable. Slight permeation possible over long durations.
Polycarbonate (PC)	● Restricted	Stress Cracking Risk. PFH-2 is a stress-cracking agent for amorphous polymers under load.
Acrylic (PMMA)	● Restricted	High risk of crazing and clouding. Avoid in optical windows exposed to PFH-2.
PVC (Flexible)	● Incompatible	Rapid hardening due to plasticizer extraction. Tubing will turn brittle and crack.

Tier 2: Deep Dive (Mechanisms of Failure)

Understanding why a material fails allows you to mitigate risks in novel experimental setups.

Mechanism A: Solubility Parameter Matching (The "Like Dissolves Like" Trap)

Fluorinated fluids (PFH-2) have high solubility parameters for other fluorinated materials.

- The Trap: Researchers often assume "Viton is the best rubber."
- The Reality: In a fluorinated solvent, Viton acts like a sponge. It absorbs the solvent, swelling significantly. This leads to O-ring extrusion, mechanical failure, and leaks.

Mechanism B: Plasticizer Extraction

PFH-2 is an excellent solvent for small organic molecules.

- **The Process:** Flexible PVC and standard NBR rely on phthalates or oils to stay soft. PFH-2 dissolves these additives but not the polymer backbone.
- **The Result:** The fluid stays clear, but the tubing/seal shrinks, hardens, and eventually cracks under vibration.

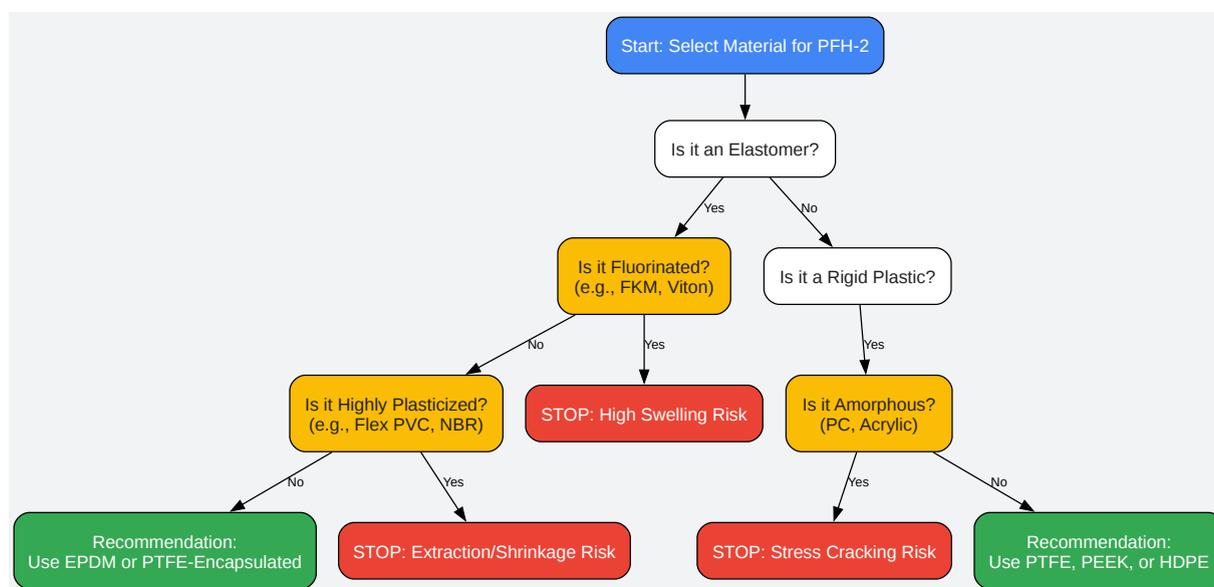
Mechanism C: Nucleophilic Attack (The Olefin Factor)

Unlike saturated FC-72 or Fluorinert™, PFH-2 has a double bond (

).

- **The Reaction:** This bond is electron-deficient. It reacts with strong nucleophiles, particularly primary and secondary amines.
- **Impact:** If your system uses amine-cured epoxies or seals, PFH-2 can chemically degrade them, generating fluoride ions and hydrofluoric acid (HF) byproducts.

Decision Logic for Material Selection



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Figure 1: Decision tree for selecting materials compatible with **Perfluorohexene-2**. Note the specific exclusions for fluorinated elastomers and amorphous plastics.

Tier 3: Experimental Protocols (Self-Validation)

Do not rely solely on charts. Every batch of rubber varies. Perform this validation test before critical experiments.

Protocol: 72-Hour Immersion Test (Adapted from ASTM D543)

Objective: Quantify swelling and weight change to determine suitability.

Materials Needed:

- Precision balance (0.0001g resolution).
- Micrometer or Caliper.
- Glass vial with airtight cap (PFH-2 is volatile).
- Sample material (O-ring or coupon).

Workflow:

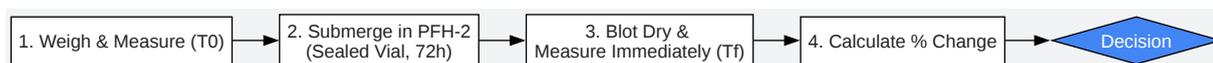
- Baseline Measurement:
 - Clean and dry the sample.
 - Measure Volume () or dimensions (Thickness/Diameter).
 - Measure Weight ().
- Immersion:
 - Fully submerge sample in PFH-2.
 - Seal vial tightly.
 - Store at operating temperature (not just room temp) for 72 hours.
- Post-Exposure Measurement:

- Remove sample and quickly blot dry (do not let it air dry completely, as volatile fluid will evaporate, masking swelling).
- Immediately measure Weight () and Dimensions.
- Recovery (Optional but Recommended):
 - Let sample dry in air for 24 hours.
 - Measure Weight (). If , plasticizers were extracted.

Calculation:

Acceptance Criteria:

- < 3%: Excellent (Green).
- 3% - 10%: Usable for static seals; monitor for leaks (Yellow).
- > 10%: Failed. Do not use for dynamic seals (Red).



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Figure 2: Simplified workflow for the ASTM D543 immersion test.

Frequently Asked Questions (Troubleshooting)

Q: My Tygon® tubing turned cloudy and stiff after using PFH-2. Why? A: You likely used a PVC-based Tygon. PFH-2 extracted the plasticizers (phthalates) that keep the tubing flexible.

The cloudiness is micro-voids forming where the plasticizer used to be. Solution: Switch to chemically resistant tubing like Tygon® 2375 or PTFE-lined tubing.

Q: I replaced my seals with "High-Grade" Viton, but they are still leaking. Is the fluid defective?

A: The fluid is fine; the material choice is wrong. "High-grade" Viton (FKM) contains high fluorine content. Because PFH-2 is also highly fluorinated, it absorbs into the Viton, causing it to swell and extrude out of the groove. Solution: Switch to EPDM seals for pure PFH-2 applications.

Q: Can I use PFH-2 in a system that previously contained silicone oil? A: Be very careful. PFH-2 is heavier (denser) than silicone oil and immiscible. However, it can absorb residual low-molecular-weight silicones. If you don't clean the system thoroughly, you may form a gummy residue or haze. Flush the system with a mutual solvent (like isopropyl alcohol, if compatible with your seals) before introducing PFH-2.

References

- Chemical Identity & Properties: PubChem. Perfluoro-2-hexene (Compound). National Library of Medicine. Available at: [\[Link\]](#)
- Testing Standards: ASTM International. ASTM D543-20, Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents. Available at: [\[Link\]](#)
- Fluorocarbon Solvent Behavior: 3M Technical Data. Solvent Cleaning with 3M™ Novec™ Engineered Fluids. (Illustrates the principle of plasticizer extraction and material compatibility in fluorinated solvents). Available at: [\[Link\]](#)

Disclaimer: This guide is for research purposes only. Users must perform their own validation as material formulations (especially elastomers) vary by manufacturer.

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Sources

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